Application Note: Comprehensive Characterization of Methyl 2-acetylthiazole-5-carboxylate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Methyl 2-acetylthiazole-5-carboxylate*
CAS No.:	*1261080-59-4*
Cat. No.:	*B1457468*

Get Quote

Introduction: The Significance of Rigorous Characterization

Methyl 2-acetylthiazole-5-carboxylate is a heterocyclic compound of significant interest in pharmaceutical and materials science research. As a versatile building block, its thiazole core is a key pharmacophore in numerous biologically active molecules, including antimicrobial and anticancer agents.[1][2] The precise structural integrity and purity of this intermediate are paramount, as even minor impurities can drastically alter the efficacy, safety, and properties of the final products.

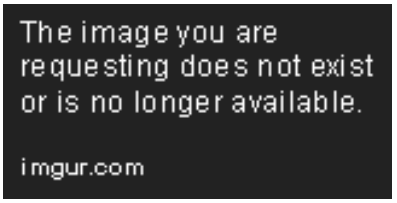
This application note provides a multi-faceted analytical strategy for the comprehensive characterization of **Methyl 2-acetylthiazole-5-carboxylate**. We move beyond simple data reporting to explain the causality behind methodological choices, ensuring that each protocol is a self-validating system. This guide is designed for researchers, scientists, and drug

© 2026 BenchChem. All rights reserved.

development professionals who require robust and reliable analytical workflows for quality control and structural elucidation.

Physicochemical Profile

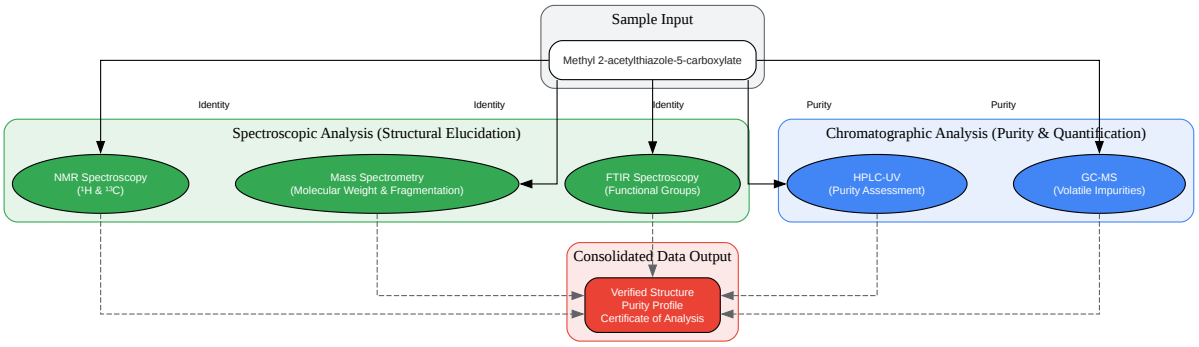
A foundational understanding of the molecule's basic properties is the first step in any analytical workflow.

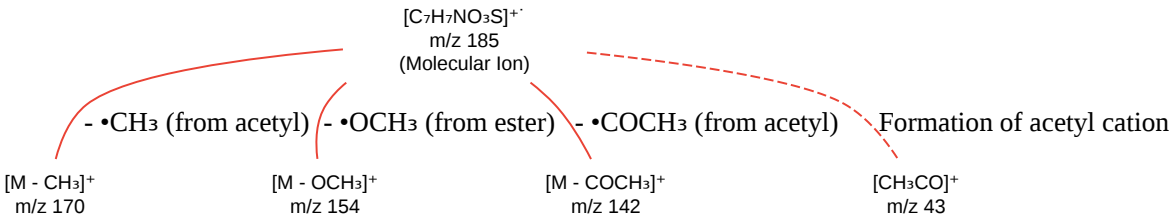
Property	Value	Source
Chemical Structure		-
CAS Number	1261080-59-4	[3][4]
Molecular Formula	$C_7H_7NO_3S$	[3][4]
Molecular Weight	185.20 g/mol	[4]
Appearance	Pale yellow solid	[3]

The Analytical Blueprint: A Multi-Technique Approach

No single analytical technique can fully define the structure and purity of a compound. True analytical confidence is achieved by integrating data from orthogonal methods. Our approach combines spectroscopic and chromatographic techniques to build a complete profile of the molecule.

© 2026 BenchChem. All rights reserved.





Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

© 2026 BenchChem. All rights reserved.

- 1. chemimpex.com [chemimpex.com]
- 2. chemrevlett.com [chemrevlett.com]
- 3. 5-Thiazolecarboxylic acid, 2-acetyl-, Methyl ester synthesis - chemicalbook [chemicalbook.com]
- 4. methyl 2-acetylthiazole-5-carboxylate - CAS:1261080-59-4 - Abovchem [abovchem.com]

- To cite this document: BenchChem. [Application Note: Comprehensive Characterization of Methyl 2-acetylthiazole-5-carboxylate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1457468/docs#application-note-comprehensive-characterization-of-methyl-2-acetylthiazole-5-carboxylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.